

CGP-74514 Dihydrochloride: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CGP-74514 dihydrochloride

Cat. No.: B1150263

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **CGP-74514 dihydrochloride**, a potent and selective inhibitor of Cyclin-Dependent Kinase 1 (CDK1). These guidelines are intended for researchers in cell biology, cancer biology, and drug development to facilitate the effective use of this compound in laboratory settings.

Chemical and Physical Properties

CGP-74514 dihydrochloride is a synthetic small molecule belonging to the 2,6,9-trisubstituted purine family. It is supplied as a dihydrochloride salt, which influences its solubility and handling.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₄ ClN ₇ ·2HCl	[1]
Molecular Weight	458.82 g/mol	[1]
Purity	≥98% (HPLC)	[1]
Appearance	White to off-white solid	
Storage	Desiccate at room temperature	[1]

Solubility

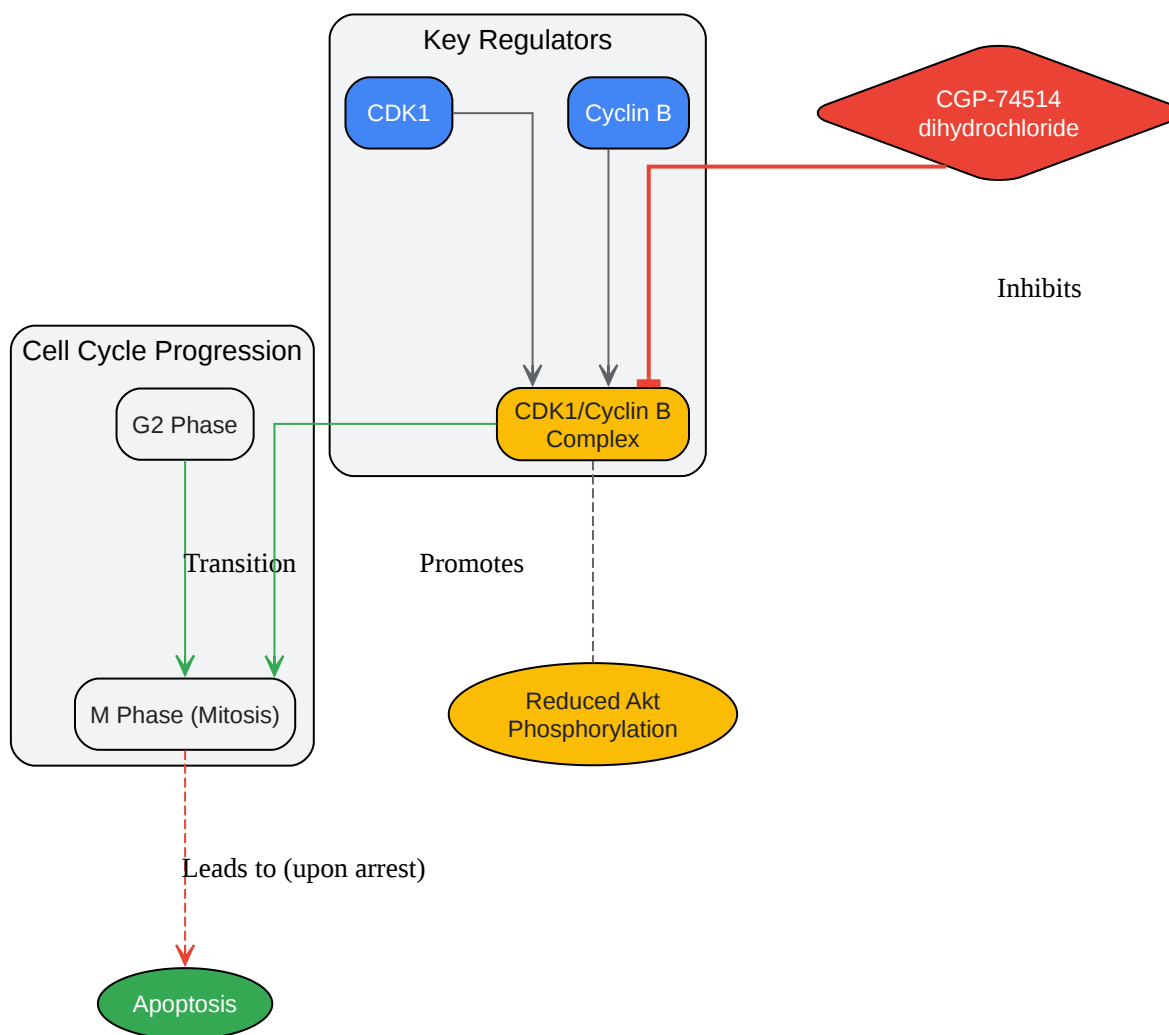
CGP-74514 dihydrochloride exhibits good solubility in common laboratory solvents. It is crucial to prepare fresh solutions for experiments; however, if storage is necessary, aliquots should be stored at -20°C for up to one month.^[2] Before use, frozen solutions must be equilibrated to room temperature to ensure any precipitate has redissolved.^[2]

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Source
DMSO	100 mM	45.88 mg/mL	^[3]
Water	50 mM	22.94 mg/mL	^[3]

Mechanism of Action and Biological Activity

CGP-74514 dihydrochloride is a highly selective and potent inhibitor of CDK1, with an IC₅₀ value of 25 nM.^{[3][4][5]} CDK1, in complex with Cyclin B, is a key regulator of the G2/M transition in the cell cycle.^{[4][6]} By inhibiting the CDK1/Cyclin B complex, **CGP-74514 dihydrochloride** causes cell cycle arrest at the G2/M phase, which can subsequently lead to the induction of apoptosis.^{[4][6]}

The compound has been shown to reduce the phosphorylation of Akt, a key component of the PI3K/Akt signaling pathway, and to increase mitochondrial damage in leukemia cells.^[1] This suggests a broader impact on cell survival pathways beyond direct cell cycle control.



[Click to download full resolution via product page](#)

Figure 1: Simplified signaling pathway of **CGP-74514 dihydrochloride**.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **CGP-74514 dihydrochloride** powder
- Anhydrous DMSO
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated pipettes

Protocol:

- Determine the required concentration and volume: Based on your experimental needs, calculate the mass of **CGP-74514 dihydrochloride** required. Always use the batch-specific molecular weight provided on the product vial or Certificate of Analysis for precise calculations.
- Weigh the compound: Carefully weigh the required amount of **CGP-74514 dihydrochloride** in a sterile microcentrifuge tube.
- Add solvent: Add the calculated volume of anhydrous DMSO to the tube.
- Dissolve: Vortex or gently warm the solution (if necessary) until the compound is completely dissolved.
- Storage: For immediate use, proceed with dilutions. For storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

Example Calculation for a 10 mM Stock Solution:

- Target Concentration: 10 mM
- Molecular Weight: 458.82 g/mol
- Mass of Compound: 1 mg

To prepare a 10 mM stock solution from 1 mg of **CGP-74514 dihydrochloride**, you would dissolve it in 0.218 mL of DMSO.

Cell-Based Assay for CDK1 Inhibition (Cell Cycle Analysis)

This protocol outlines a general method to assess the effect of **CGP-74514 dihydrochloride** on the cell cycle distribution of a cancer cell line.

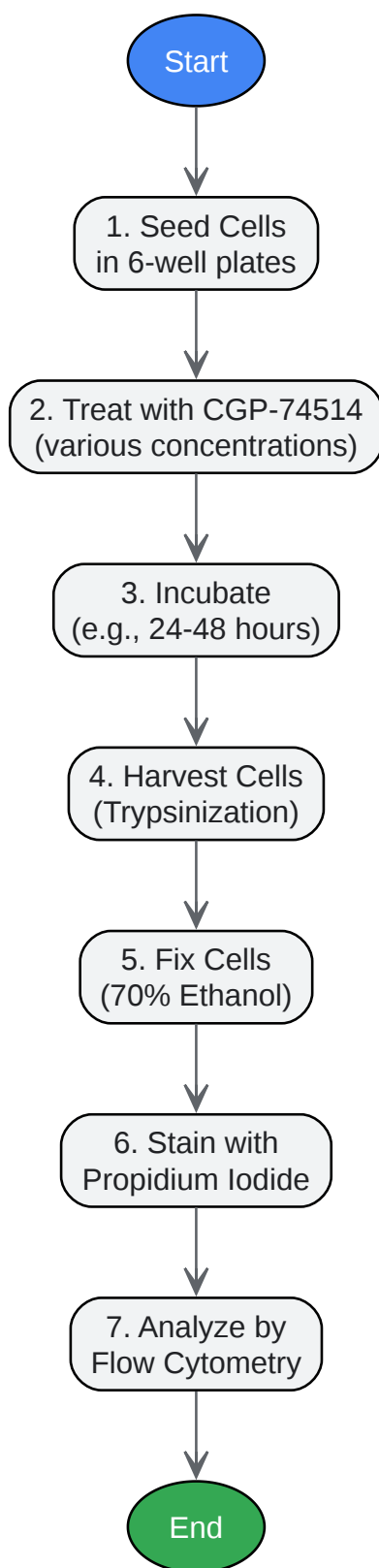
Materials:

- Cancer cell line of interest (e.g., HeLa, U937)
- Complete cell culture medium
- **CGP-74514 dihydrochloride** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA
- Propidium iodide (PI) staining solution with RNase A
- Flow cytometer

Protocol:

- Cell Seeding: Seed cells in 6-well plates at a density that will allow them to reach 60-70% confluency at the time of treatment.
- Treatment: The following day, treat the cells with varying concentrations of **CGP-74514 dihydrochloride** (e.g., 0, 25, 50, 100 nM). Include a vehicle control (DMSO) at the same final concentration as the highest drug concentration.
- Incubation: Incubate the cells for a predetermined time course (e.g., 24, 48 hours).
- Cell Harvest:
 - Aspirate the medium and wash the cells once with PBS.
 - Add trypsin-EDTA to detach the cells.

- Neutralize the trypsin with complete medium and transfer the cell suspension to a centrifuge tube.
- Centrifuge at 300 x g for 5 minutes and discard the supernatant.
- Fixation and Staining:
 - Resuspend the cell pellet in cold PBS.
 - While vortexing gently, add ice-cold 70% ethanol dropwise to fix the cells.
 - Incubate on ice or at -20°C for at least 30 minutes.
 - Centrifuge the fixed cells and wash once with PBS.
 - Resuspend the cell pellet in PI staining solution.
- Flow Cytometry:
 - Incubate in the dark for 15-30 minutes at room temperature.
 - Analyze the cell cycle distribution using a flow cytometer.



[Click to download full resolution via product page](#)

Figure 2: General workflow for cell cycle analysis using CGP-74514.

Applications

CGP-74514 dihydrochloride is a valuable tool for studying:

- Cell Cycle Regulation: Investigating the role of CDK1 in the G2/M transition.
- Cancer Research: Exploring its potential as an anticancer agent, particularly in leukemias and bladder cancer.[\[4\]](#)[\[7\]](#)
- Apoptosis Induction: Studying the molecular mechanisms of programmed cell death following cell cycle arrest.[\[5\]](#)[\[7\]](#)
- Signal Transduction: Examining the interplay between cell cycle machinery and survival pathways like PI3K/Akt.[\[1\]](#)

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle the compound in a well-ventilated area.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rndsystems.com [rndsystems.com]
- 2. CGP 74514A | Cyclin-dependent kinase 1 (CDK1) inhibitor | Hello Bio [hellobio.com]
- 3. CGP 74514 dihydrochloride | CDK1 Subfamily | Tocris Bioscience [tocris.com]

- 4. medchemexpress.com [medchemexpress.com]
- 5. CGP-74514A hydrochloride | CDK1 inhibitor | Probechem Biochemicals [probechem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [CGP-74514 Dihydrochloride: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150263#cgp-74514-dihydrochloride-solubility-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com